

Physical and chemical properties of 4-isopropylcyclohexanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Isopropylcyclohexanone

Cat. No.: B042220

[Get Quote](#)

An In-Depth Technical Guide to 4-Isopropylcyclohexanone

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Isopropylcyclohexanone (CAS No. 5432-85-9) is a versatile ketone that serves as a crucial intermediate in various fields of chemical synthesis, most notably in the pharmaceutical and fragrance industries.^[1] Its unique molecular structure, featuring a cyclohexanone ring functionalized with an isopropyl group, provides a valuable scaffold for the creation of complex molecules. This technical guide provides a comprehensive overview of the physical, chemical, and spectral properties of **4-isopropylcyclohexanone**. It also details experimental protocols for its synthesis, purification, and analysis, and illustrates its utility as a building block in the development of therapeutic agents.

Chemical Identity and Descriptors

4-Isopropylcyclohexanone is a colorless to pale yellow liquid.^[2] It is identified by several names and chemical identifiers, crucial for regulatory and research purposes.

Identifier	Value	Citation
IUPAC Name	4-propan-2-ylcyclohexan-1-one	[3][4]
CAS Number	5432-85-9	[4]
Molecular Formula	C ₉ H ₁₆ O	[4]
Molecular Weight	140.22 g/mol	[3]
InChI Key	FPKISACHVIIMRA-UHFFFAOYSA-N	[4]
SMILES	<chem>CC(C)C1CCC(=O)CC1</chem>	[4]
Synonyms	4-(1-Methylethyl)cyclohexanone, 4-Isopropylcyclohexan-1-one	[4]

Physical and Chemical Properties

The physicochemical properties of **4-isopropylcyclohexanone** are essential for its handling, storage, and application in chemical reactions.

Property	Value	Unit	Citation
Appearance	Colorless to pale yellow clear liquid	-	[2]
Boiling Point	214 - 214.5 (at 760 mmHg)	°C	[5]
94 - 96 (at 17 mmHg)	°C	[2]	
Melting Point	32.57 (estimate)	°C	[5]
Density	0.9175 (at 18 °C)	g/cm ³	[5]
Refractive Index	1.458	-	[5]
Flash Point	80	°C	[5]
Vapor Pressure	0.416 (at 25 °C, est.)	mmHg	[2]
Water Solubility	672.7 (at 25 °C, est.)	mg/L	[2]
Solubility	Soluble in alcohol; Insoluble in water	-	[5][6]
logP (o/w)	2.219 (est.)	-	[2]

Spectral Data

Spectroscopic data is fundamental for the structural elucidation and purity assessment of **4-isopropylcyclohexanone**.

Spectroscopic Data	Key Features	Citation
^{13}C NMR	Data available via Wiley-VCH GmbH.	[4]
Infrared (IR) Spectrum	A prominent peak for the C=O stretch is characteristic of ketones, typically around 1710 cm^{-1} .	[4]
Mass Spectrometry (GC-MS)	NIST library data available. Top peaks (m/z): 69, 41, 43.	[4]
Kovats Retention Index	Semi-standard non-polar: 1182; Standard polar: 1571.	[4]

Experimental Protocols

Detailed methodologies are critical for the synthesis, purification, and analysis of **4-isopropylcyclohexanone** in a laboratory setting.

Synthesis: Oxidation of 4-Isopropylcyclohexanol

A common method for synthesizing cyclohexanones is the oxidation of the corresponding alcohol. The following protocol is a representative procedure based on the oxidation of a similar substrate, cyclohexanol, using pyridinium chlorochromate (PCC).[5]

Materials:

- 4-Isopropylcyclohexanol
- Pyridinium chlorochromate (PCC)
- Silica Gel
- Anhydrous Dichloromethane (CH_2Cl_2)
- Diethyl ether

- Anhydrous Magnesium Sulfate (MgSO_4)
- Round-bottom flask, magnetic stirrer, filtration apparatus

Procedure:

- Preparation of Reagent: Grind PCC with an equivalent weight of silica gel until a fine, free-flowing, orange powder is obtained. This improves the ease of work-up by adsorbing the chromium byproducts.^[5]
- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve 4-isopropylcyclohexanol (1.0 eq) in anhydrous dichloromethane.
- Oxidation: Add the PCC-silica gel mixture (approx. 1.5 eq of PCC) to the solution. Stir the resulting suspension at room temperature.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting alcohol is consumed.
- Work-up: Upon completion, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel to remove the chromium salts.
- Purification: Wash the filtrate with saturated sodium bicarbonate solution, followed by brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **4-isopropylcyclohexanone**. Further purification can be achieved by fractional distillation.

Purification: Fractional Distillation

Fractional distillation is effective for purifying **4-isopropylcyclohexanone**, especially for separating it from any remaining starting material or byproducts with different boiling points.^[2]
^[3]

Apparatus:

- Round-bottom flask, heating mantle, stir bar
- Fractionating column (e.g., Vigreux)

- Distillation head with thermometer
- Condenser
- Receiving flask

Procedure:

- Setup: Assemble the fractional distillation apparatus. Ensure the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the vapor temperature.[\[2\]](#)
- Distillation: Place the crude **4-isopropylcyclohexanone** in the distillation flask with a stir bar. Heat the flask gently.
- Fraction Collection: As the mixture heats, a ring of condensate will rise through the fractionating column. The rise should be gradual to ensure good separation.[\[2\]](#) Collect the fraction that distills at a constant temperature corresponding to the boiling point of **4-isopropylcyclohexanone** (e.g., 94-96 °C at 17 mmHg).[\[2\]](#)
- Completion: Stop the distillation before the flask goes to dryness to prevent the formation of potentially explosive peroxides.

Analytical Characterization

GC-MS is a powerful technique for assessing the purity and confirming the identity of **4-isopropylcyclohexanone**.

Protocol Outline:

- Sample Preparation: Prepare a dilute solution of the purified product (e.g., 10 µg/mL) in a volatile solvent like dichloromethane or hexane.[\[3\]](#)
- Instrumentation:
 - Column: A non-polar capillary column (e.g., DB-5 or equivalent, 30 m x 0.25 mm I.D., 0.25 µm film thickness) is suitable.[\[7\]](#)

- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).[8]
- Oven Program: A typical temperature program would start at a low temperature (e.g., 50-60 °C), hold for a few minutes, and then ramp at a controlled rate (e.g., 10 °C/min) to a final temperature (e.g., 250-280 °C).[7][8]
- Injector and Detector: Set injector and detector temperatures appropriately (e.g., 250 °C and 280 °C, respectively).[7]
- Analysis: Inject a small volume (e.g., 1 µL) of the sample. Identify the compound by its retention time and comparison of its mass spectrum with a reference library (e.g., NIST).[4][7]

NMR spectroscopy is used for detailed structural confirmation.

Sample Preparation:

- Dissolution: Dissolve 5-25 mg of the sample in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃) in a clean vial.[2][9]
- Filtration: To ensure high-resolution spectra, filter the solution through a small plug of cotton or glass wool in a Pasteur pipette directly into a clean 5 mm NMR tube to remove any particulate matter.[5]
- Referencing: Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing.[9]

Applications in Drug Development

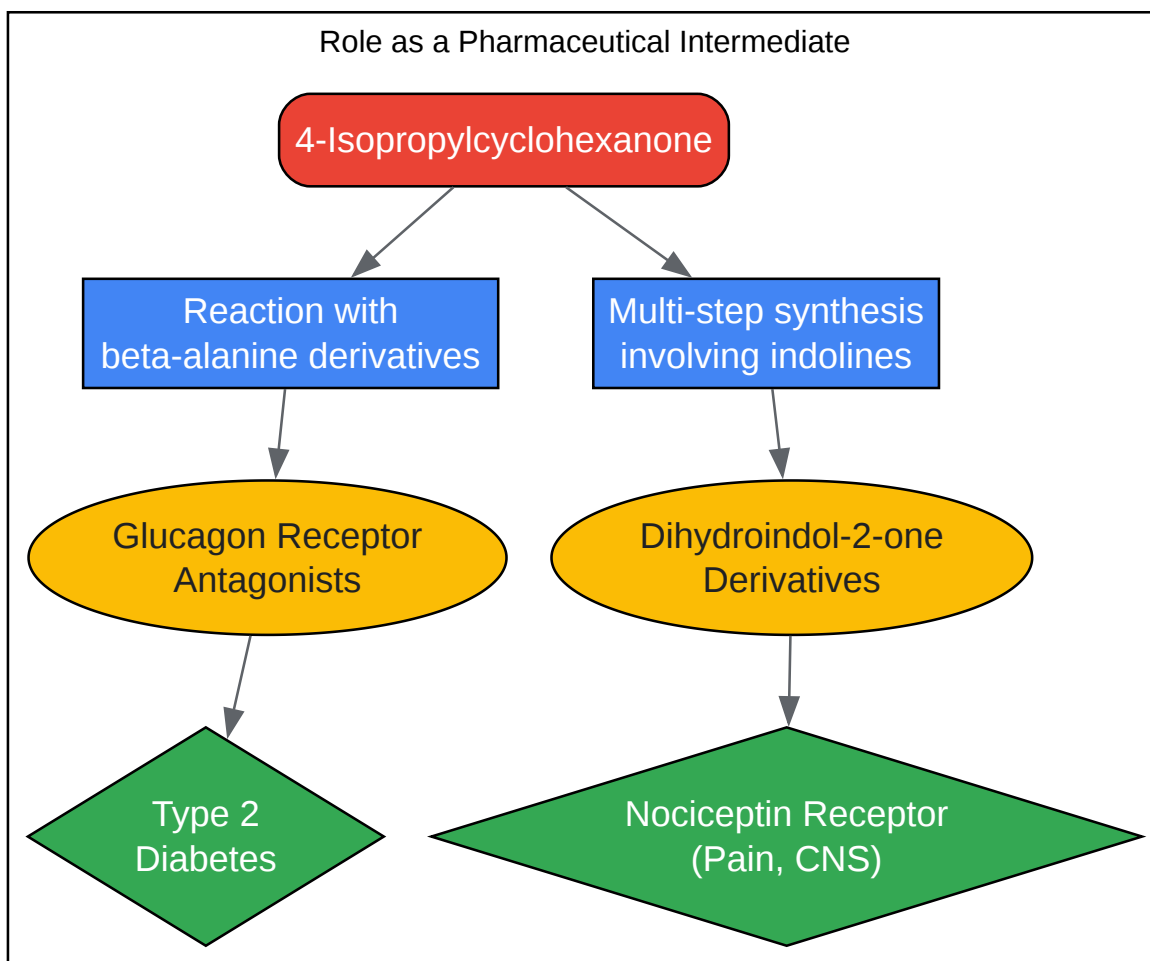
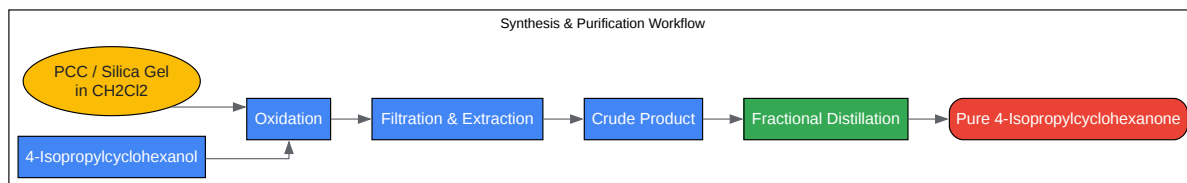
4-Isopropylcyclohexanone is a key building block for synthesizing compounds with significant therapeutic potential. Its ketone functionality allows for a variety of chemical transformations, making it a valuable precursor for creating diverse molecular scaffolds.

- Glucagon Receptor Antagonists: It is used in the preparation of beta-alanine derivatives that act as orally available glucagon receptor antagonists, which are investigated for the treatment of type 2 diabetes.[6][10]

- Nociceptin Receptor Ligands: The compound serves as a starting material in the synthesis of dihydroindol-2-ones, which have been developed as agonist and antagonist ligands for the nociceptin receptor, a target for pain and other neurological disorders.[7]

Visualizations

The following diagrams illustrate key workflows and relationships involving **4-isopropylcyclohexanone**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,3-Dihydro-2H-indol-2-ones derivatives: design, synthesis, in vitro antibacterial, antifungal and antitubercular study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Purification [chem.rochester.edu]
- 3. Purification by Fractional distillation/crystallisation (Theory) : Organic Chemistry Virtual Lab : Chemical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 4. Synthesis and isolation of a glucagon antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. scribd.com [scribd.com]
- 6. Synthesis and anti-diabetic activity of novel biphenylsulfonamides as glucagon receptor antagonists - PMC [pmc.ncbi.nlm.nih.gov]
- 7. globaljournals.org [globaljournals.org]
- 8. mdpi.com [mdpi.com]
- 9. hlr.ua [hlr.ua]
- 10. A novel glucagon receptor antagonist inhibits glucagon-mediated biological effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of 4-isopropylcyclohexanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042220#physical-and-chemical-properties-of-4-isopropylcyclohexanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com